

# C.I. Acid Red 106 molecular weight and formula

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## Compound of Interest

Compound Name: C.I. Acid Red 106

Cat. No.: B15554035

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## C.I. Acid Red 106: Physicochemical Properties

### Introduction

**C.I. Acid Red 106** is a synthetic dye belonging to the azo class of compounds. It is utilized in various industrial applications, including the dyeing of textiles such as wool, silk, and polyamide fabrics. Its chemical structure, characterized by the presence of sulfonic acid groups, renders it soluble in water. This document provides a concise overview of the fundamental physicochemical properties of **C.I. Acid Red 106**, specifically its molecular formula and weight.

### Molecular Data

The essential molecular information for **C.I. Acid Red 106** is summarized in the table below. This data is critical for researchers and scientists in stoichiometry, formulation development, and analytical chemistry.

Property	Value
Molecular Formula	$C_{23}H_{17}N_3Na_2O_9S_3$ [1][2][3]
Molecular Weight	621.57 g/mol [1][3][4]
CAS Registry Number	6844-74-2 [1]

### Chemical Structure and Class

**C.I. Acid Red 106** is classified as a single azo dye.[1] The molecular formula indicates a complex aromatic structure containing three sulfur atoms, nine oxygen atoms, three nitrogen atoms, and two sodium atoms, which counterbalance the charge of the sulfonic acid groups.

Note on Visualization:

The request for a Graphviz diagram is best suited for illustrating signaling pathways, experimental workflows, or logical relationships. The presentation of a chemical's molecular formula and weight is most clearly and accurately conveyed through textual and tabular formats as provided above. A diagram would not be an appropriate or effective method for visualizing this specific data.

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Page loading... [wap.guidechem.com]
- 3. dyeschemical.com [dyeschemical.com]
- 4. medchemexpress.com [medchemexpress.com]
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